

Personal protective equipment for handling **Fmoc-Ser(HPO3Bzl)-OH**

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Compound of Interest

Compound Name: **Fmoc-Ser(HPO3Bzl)-OH**

Cat. No.: **B557376**

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Essential Safety and Handling Guide for **Fmoc-Ser(HPO3Bzl)-OH**

For researchers, scientists, and professionals in drug development, the safe handling and disposal of specialized chemical reagents like **Fmoc-Ser(HPO3Bzl)-OH** are paramount. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to ensure laboratory safety and logistical efficiency.

Chemical Identifier and Properties

Property	Value
Chemical Name	N-[(9H-Fluoren-9-ylmethoxy)carbonyl]-O-[hydroxy(phenylmethoxy)phosphinyl]-L-serine
Synonyms	Fmoc-O-(benzylphospho)-L-serine, Fmoc-Ser(HPO3Bzl)-OH
CAS Number	158171-14-3
Molecular Formula	C ₂₅ H ₂₄ NO ₈ P
Molecular Weight	497.43 g/mol
Appearance	White to off-white solid powder
Storage	Store at -20°C for long-term storage (up to 3 years). Can be stored at 4°C for up to 2 years. [1]

Hazard Identification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Fmoc-Ser(HPO3Bzl)-OH** is classified as causing serious eye irritation.[1] As a powdered substance, it also poses a risk of dust inhalation, which may cause respiratory tract irritation.

Signal Word: Warning

Hazard Statement:

- H319: Causes serious eye irritation.[1]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **Fmoc-Ser(HPO3Bzl)-OH**, the following personal protective equipment is mandatory:

PPE Category	Item	Rationale
Eye Protection	Safety glasses with side shields or chemical safety goggles.	Protects against splashes and airborne particles that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile gloves).	Prevents skin contact with the chemical.
Respiratory Protection	NIOSH-approved N95 dust mask or higher.	Prevents inhalation of the powdered chemical, especially during weighing and transfer.
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for the safe handling of **Fmoc-Ser(HPO3Bzl)-OH**.

- Preparation:
 - Ensure that a current Safety Data Sheet (SDS) for **Fmoc-Ser(HPO3Bzl)-OH** is readily accessible.
 - Work in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.
 - Confirm that an eyewash station and safety shower are unobstructed and operational.
 - Assemble all necessary equipment and reagents before handling the compound.
- Handling:
 - Don the required personal protective equipment (PPE) as outlined in the table above.
 - When weighing and transferring the solid, do so carefully to avoid generating dust.

- Use appropriate, clean tools (e.g., spatulas) for handling the powder.
- Keep the container tightly sealed when not in use to prevent contamination and moisture absorption.
- In Case of Exposure:
 - Eye Contact: Immediately flush the eyes with copious amounts of water for at least 20 minutes, holding the eyelids open.[\[2\]](#)[\[3\]](#) Seek immediate medical attention from an eye specialist.[\[2\]](#)[\[3\]](#)
 - Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen and seek medical attention.
 - Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.
- Accidental Release/Spill:
 - Evacuate the immediate area and restrict access.
 - Wearing appropriate PPE, including respiratory protection, cover the spill with a wet absorbent material to prevent dust from becoming airborne.[\[1\]](#)
 - Carefully sweep the absorbed material into a designated, labeled waste container.[\[4\]](#)
 - Decontaminate the spill area with a suitable laboratory detergent.
 - For large spills, or if you are not trained in spill cleanup, evacuate the area and contact your institution's environmental health and safety department.[\[1\]](#)

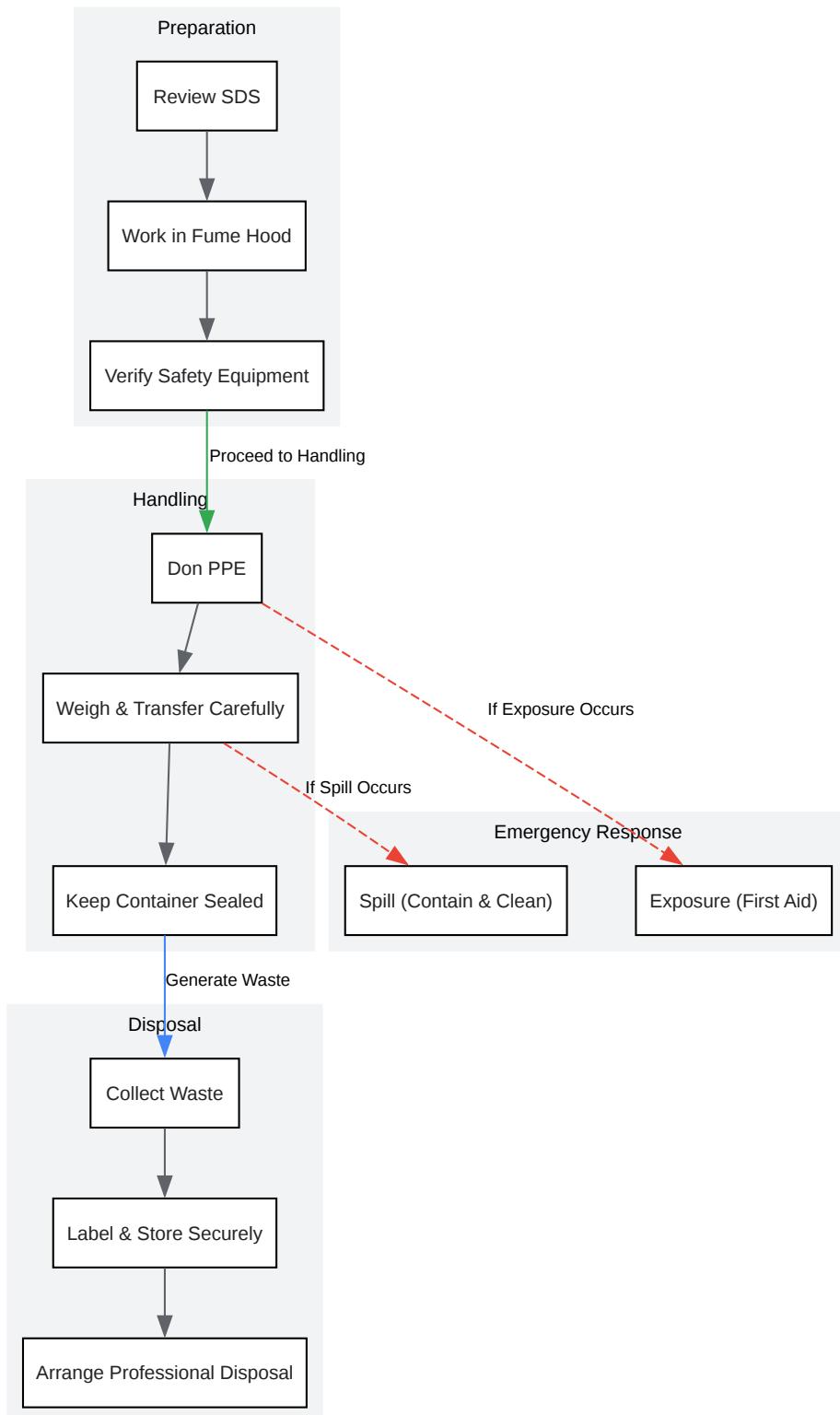
Disposal Plan

Proper disposal of **Fmoc-Ser(HPO3Bzl)-OH** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization:
 - Unused or waste **Fmoc-Ser(HPO3Bzl)-OH** is considered chemical waste. Due to its organophosphate and benzyl components, it may be classified as hazardous waste.
- Container Disposal:
 - Empty containers should be triple-rinsed with a suitable solvent (e.g., methanol or ethanol). The rinsate should be collected and disposed of as chemical waste.
 - After triple-rinsing, the container can be disposed of according to institutional guidelines for non-hazardous laboratory waste.
- Chemical Waste Disposal:
 - Collect all waste containing **Fmoc-Ser(HPO3Bzl)-OH** in a clearly labeled, sealed, and compatible waste container.
 - The label should include the chemical name, "Hazardous Waste," and any other information required by your institution.
 - Store the waste container in a designated, secure, and well-ventilated area, away from incompatible materials.
 - Arrange for pickup and disposal by your institution's licensed hazardous waste disposal service. Do not dispose of this chemical down the drain or in regular trash.

Experimental Workflow

Safe Handling Workflow for Fmoc-Ser(HPO3Bzl)-OH

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Caption: Workflow for the safe handling of **Fmoc-Ser(HPO3Bzl)-OH**.

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